

Application of ERAD-Modulating Compounds in High-Throughput Screening

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Compound of Interest

Compound Name: EAD1

Cat. No.: B8069096

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Introduction

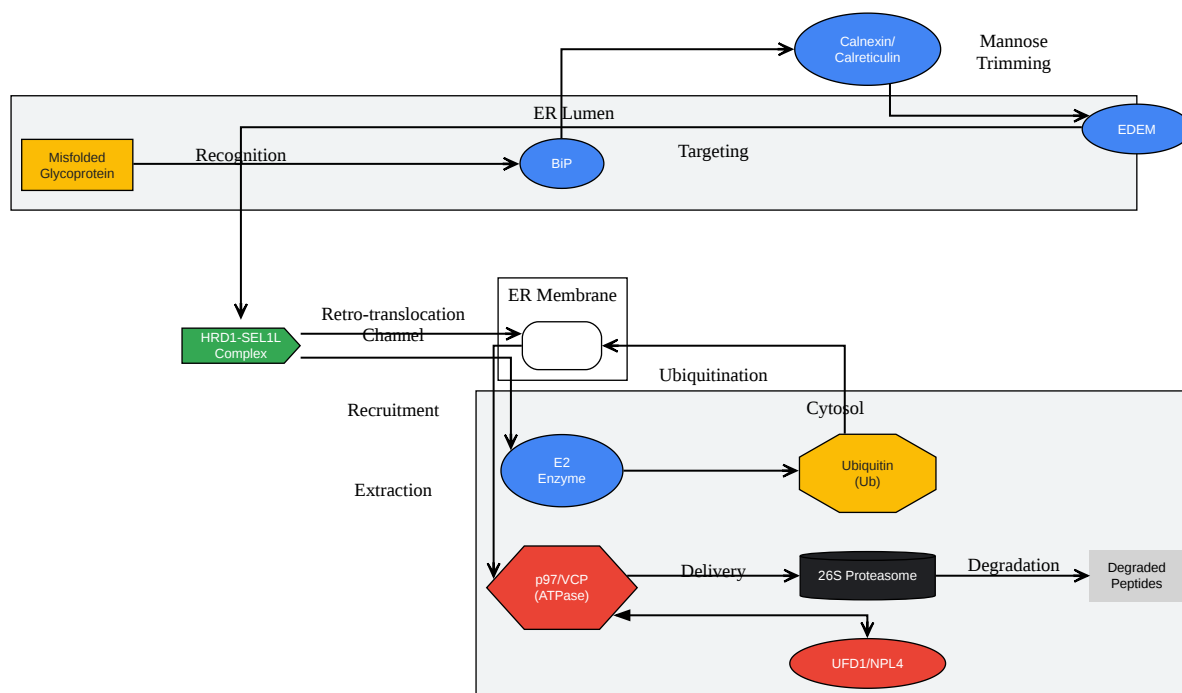
The Endoplasmic Reticulum-Associated Degradation (ERAD) pathway is a critical cellular quality control system responsible for the identification and elimination of misfolded or unassembled proteins from the endoplasmic reticulum (ER). This process is essential for maintaining ER homeostasis, and its dysregulation is implicated in a variety of human diseases, including neurodegenerative disorders, metabolic diseases, and cancer. The components of the ERAD pathway, therefore, represent promising therapeutic targets for the development of novel drugs. High-throughput screening (HTS) offers a powerful approach to identify small molecule modulators of ERAD, which can serve as valuable research tools and starting points for drug discovery programs.

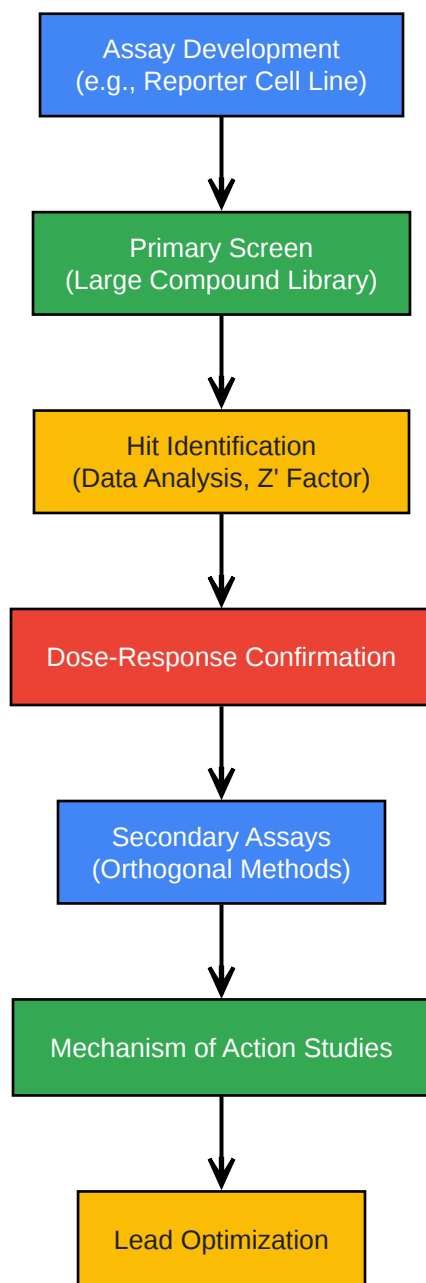
This document provides detailed application notes and protocols for the use of ERAD-targeting compounds in HTS campaigns. It is intended to guide researchers in the design and execution of cell-based assays to discover and characterize novel modulators of this crucial cellular pathway.

ERAD Signaling Pathway

The ERAD pathway is a complex, multi-step process that involves substrate recognition, retro-translocation, ubiquitination, and degradation by the proteasome. Several key protein complexes and enzymes are involved, including lectins for recognizing glycosylated substrates,

the HRD1-SEL1L complex as a major E3 ubiquitin ligase, and the p97/VCP ATPase that provides the energy for substrate extraction from the ER membrane.





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